

Personal protective equipment for handling GW791343 dihydrochloride

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Compound of Interest

Compound Name: GW791343 dihydrochloride

Cat. No.: B529643

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Essential Safety and Handling Guide for GW791343 Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **GW791343 dihydrochloride**, a potent P2X7 receptor allosteric modulator. This document provides immediate, essential safety protocols and logistical plans to ensure the safe and effective use of this compound in a laboratory setting.

GW791343 dihydrochloride is a valuable tool in neuroscience research, acting as a species-specific allosteric modulator of the P2X7 receptor. It functions as a negative allosteric modulator of the human P2X7 receptor and a positive allosteric modulator for the rat P2X7 receptor.[1] Due to its nature as a dihydrochloride salt and its biological activity, stringent adherence to safety protocols is paramount to protect laboratory personnel and ensure experimental integrity.

Personal Protective Equipment (PPE)

When handling **GW791343 dihydrochloride**, a comprehensive approach to personal protection is necessary to prevent skin, eye, and respiratory exposure. The following personal protective equipment is mandatory:

PPE Category	Specific Recommendations
Eye/Face Protection	Chemical safety goggles or a face shield are required to protect against splashes and airborne particles.
Hand Protection	Wear appropriate chemical-resistant gloves. Nitrile gloves are a suitable option. Always inspect gloves for integrity before use and change them frequently, especially after direct contact with the compound.
Skin and Body Protection	A laboratory coat or gown that covers the arms is required. Ensure that skin is not exposed. For larger quantities or when there is a significant risk of spillage, consider additional protective clothing.
Respiratory Protection	If working with the solid form where dust may be generated, or if engineering controls are insufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved particulate respirator is recommended.

Operational and Disposal Plans: A Step-by-Step Guide

Handling and Storage

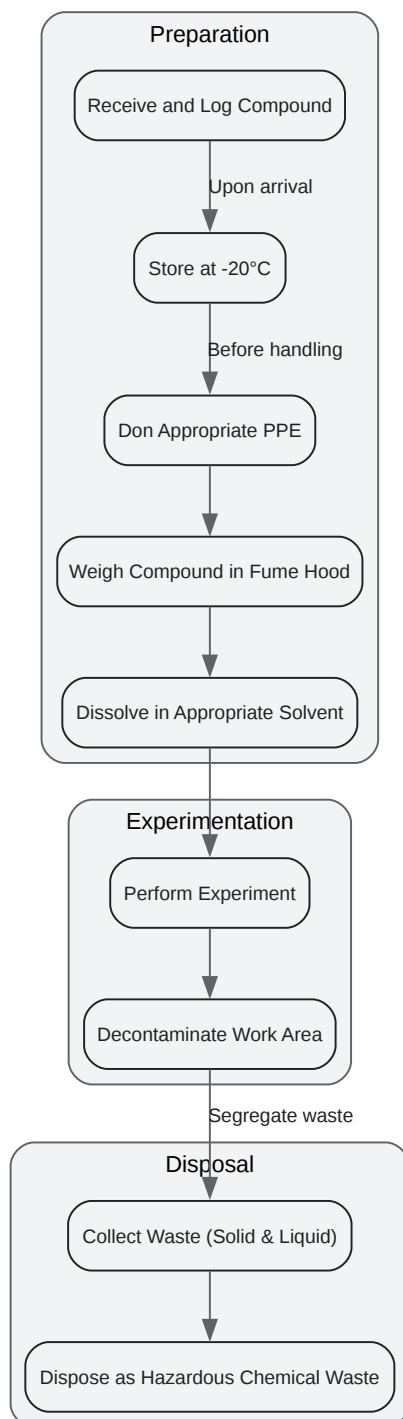
Engineering Controls: Handle **GW791343 dihydrochloride** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place. The recommended storage temperature is -20°C for long-term stability.^{[2][3]} Keep it away from strong oxidizing agents.

Experimental Workflow

The following diagram outlines a general workflow for handling **GW791343 dihydrochloride** in a laboratory setting, from receiving to disposal.

Experimental Workflow for Handling GW791343 Dihydrochloride



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A general workflow for handling **GW791343 dihydrochloride**.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention if adverse health effects persist or are severe.
Ingestion	Wash out mouth with water. Remove victim to fresh air and keep at rest in a position comfortable for breathing. If material has been swallowed and the exposed person is conscious, give small quantities of water to drink. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention if adverse health effects persist or are severe.

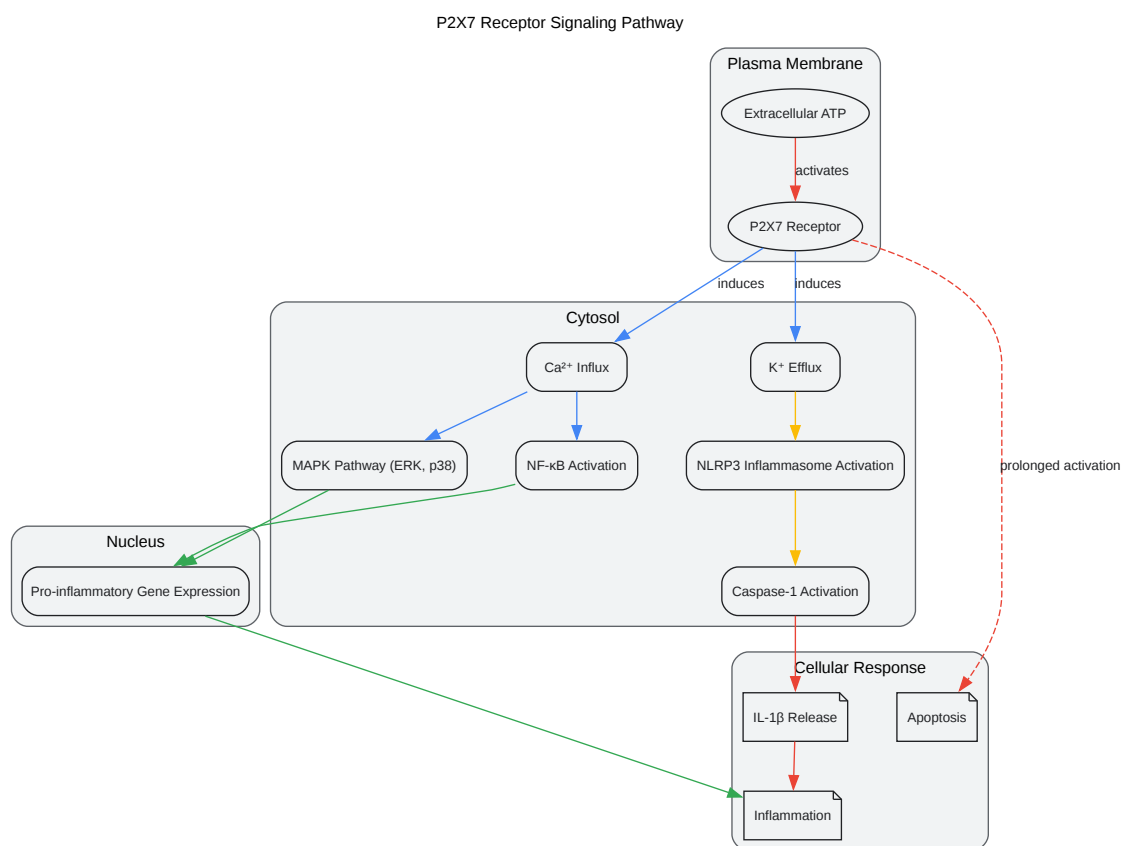
Disposal Plan

All waste materials contaminated with **GW791343 dihydrochloride**, including empty containers, unused compound, and contaminated lab supplies, should be considered hazardous chemical waste.

- **Waste Collection:** Collect solid and liquid waste in separate, clearly labeled, and sealed containers that are compatible with the waste.
- **Disposal:** Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Contact your institution's environmental health and safety (EHS) office for specific guidance on hazardous waste disposal procedures. Do not dispose of down the drain or in the regular trash.

P2X7 Receptor Signaling Pathway

GW791343 dihydrochloride exerts its effects by modulating the P2X7 receptor, an ATP-gated ion channel. Activation of the P2X7 receptor initiates a cascade of downstream signaling events. The following diagram illustrates a simplified overview of the P2X7 receptor signaling pathway.



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